

# 6-Amino-5-chloronicotinic acid chemical properties and structure

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## Compound of Interest

Compound Name: 6-Amino-5-chloronicotinic acid

Cat. No.: B1283278

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An In-depth Technical Guide to **6-Amino-5-chloronicotinic Acid**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **6-Amino-5-chloronicotinic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**6-Amino-5-chloronicotinic acid** is a substituted pyridinecarboxylic acid. Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its characteristics.

Property	Value	Source
IUPAC Name	6-amino-5-chloropyridine-3-carboxylic acid	[1]
CAS Number	41668-11-5	[2][3][4]
Molecular Formula	C6H5ClN2O2	[1][4][5]
Molecular Weight	172.57 g/mol	[4]
Melting Point	323 °C (decomposes)	[1]
LogP	1.59660	[1]
Physical Form	Solid	

## Chemical Structure and Identifiers

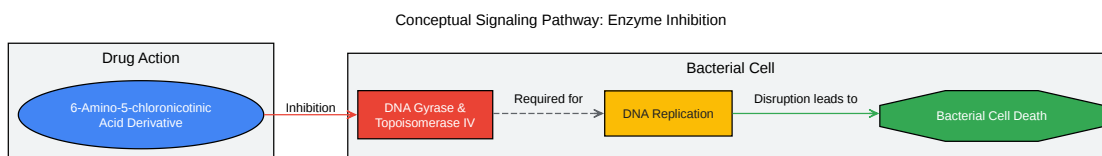
The structure of **6-Amino-5-chloronicotinic acid**, featuring a pyridine ring with amino, chloro, and carboxylic acid substituents, is fundamental to its chemical behavior and potential biological activity.

Identifier	String	Source
SMILES	<chem>C1=C(C=NC(=C1Cl)N)C(=O)O</chem>	[1]
InChI	InChI=1S/C6H5ClN2O2/c7-4-1-3(6(10)11)2-9-5(4)8/h1-2H,(H2,8,9)(H,10,11)	[1]
InChIKey	ODKOPTSSZHBINK-UHFFFAOYSA-N	[1]

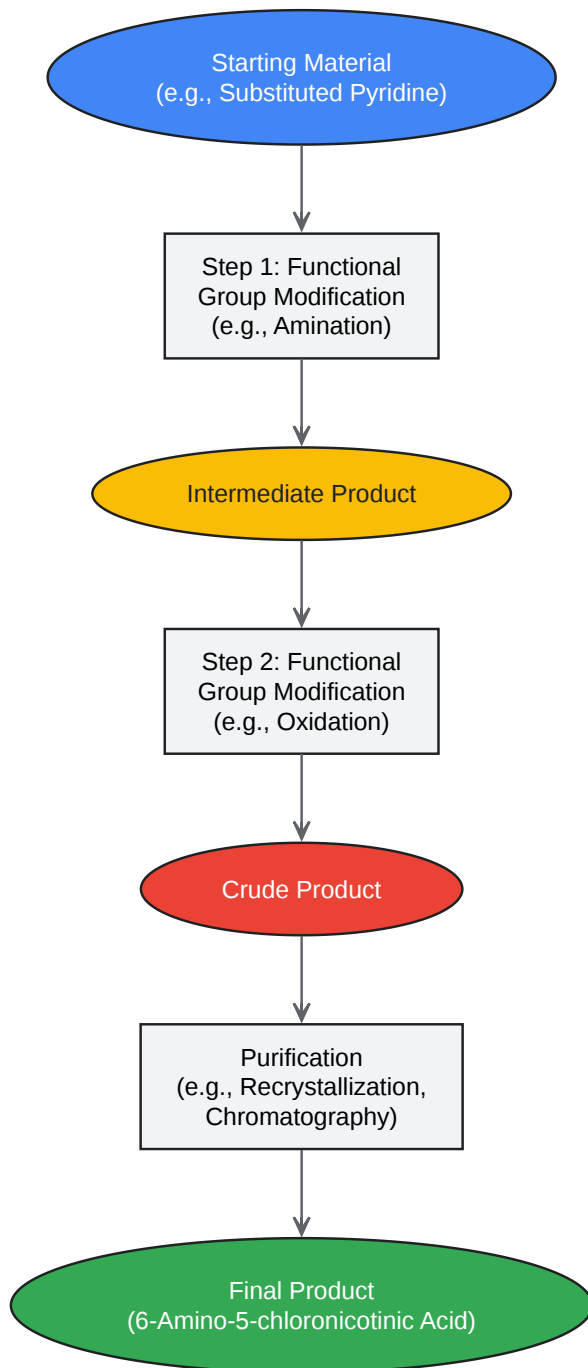
## Potential Biological Activity and Signaling Pathways

While specific signaling pathways for **6-Amino-5-chloronicotinic acid** are not extensively documented, related aminonicotinic acid derivatives have been noted for their potential as antibacterial agents.[6] The proposed mechanism of action for some of these compounds involves the inhibition of critical bacterial enzymes such as DNA gyrase and topoisomerase IV,

which are essential for bacterial DNA replication.[6] Inhibition of these enzymes leads to disruptions in DNA synthesis and repair, ultimately resulting in bacterial cell death.



## Generalized Experimental Workflow for Substituted Nicotinic Acid Synthesis

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)